

comparative analysis CrF₃ hydrate forms trihydrate pentahydrate

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Compound Focus: Chromium(III) fluoride hydrate

CAS No.: 123333-98-2

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Comparative Data: CrF₃ Trihydrate vs. Pentahydrate

The table below summarizes the fundamental structural properties of the two hydrates based on crystal structure studies [1] [2].

Property	Chromium(III) Fluoride Trihydrate (CrF ₃ ·3H ₂ O)	Chromium(III) Fluoride Pentahydrate (CrF ₃ ·5H ₂ O)
Chemical Formula	CrF ₃ ·3H ₂ O	CrF ₃ ·5H ₂ O
Appearance	Green compound [1]	Green compound [1]
Crystal System	Rhombohedral [1] [2]	Orthorhombic [1] [2]
Space Group	R3m [2]	Pbcn [1] [2]
Unit Cell Parameters	a _R = 5.668(4) Å, α _R = 112.5(1)° [1] [2]	a = 10.396(5) Å, b = 8.060(5) Å, c = 7.965(4) Å [1] [2]
Z (Molecules/Unit Cell)	1 [1] [2]	4 [1] [2]

Property	Chromium(III) Fluoride Trihydrate (CrF ₃ ·3H ₂ O)	Chromium(III) Fluoride Pentahydrate (CrF ₃ ·5H ₂ O)
Molecular Unit	Octahedral Cr[F ₃ (H ₂ O) ₃] [1]	Octahedral Cr[F ₃ (H ₂ O) ₃] [1]
Hydrogen Bonding	Extensive [1]	Extensive [1]

Synthesis and Analytical Methods

Preparation of Chromium(III) Fluoride Hydrates

A common synthesis method involves the reaction of chromium(III) oxide with hydrofluoric acid [3]: $\text{Cr}_2\text{O}_3 + 6 \text{HF} + 9 \text{H}_2\text{O} \rightarrow 2 [\text{Cr}(\text{H}_2\text{O})_6]\text{F}_3$

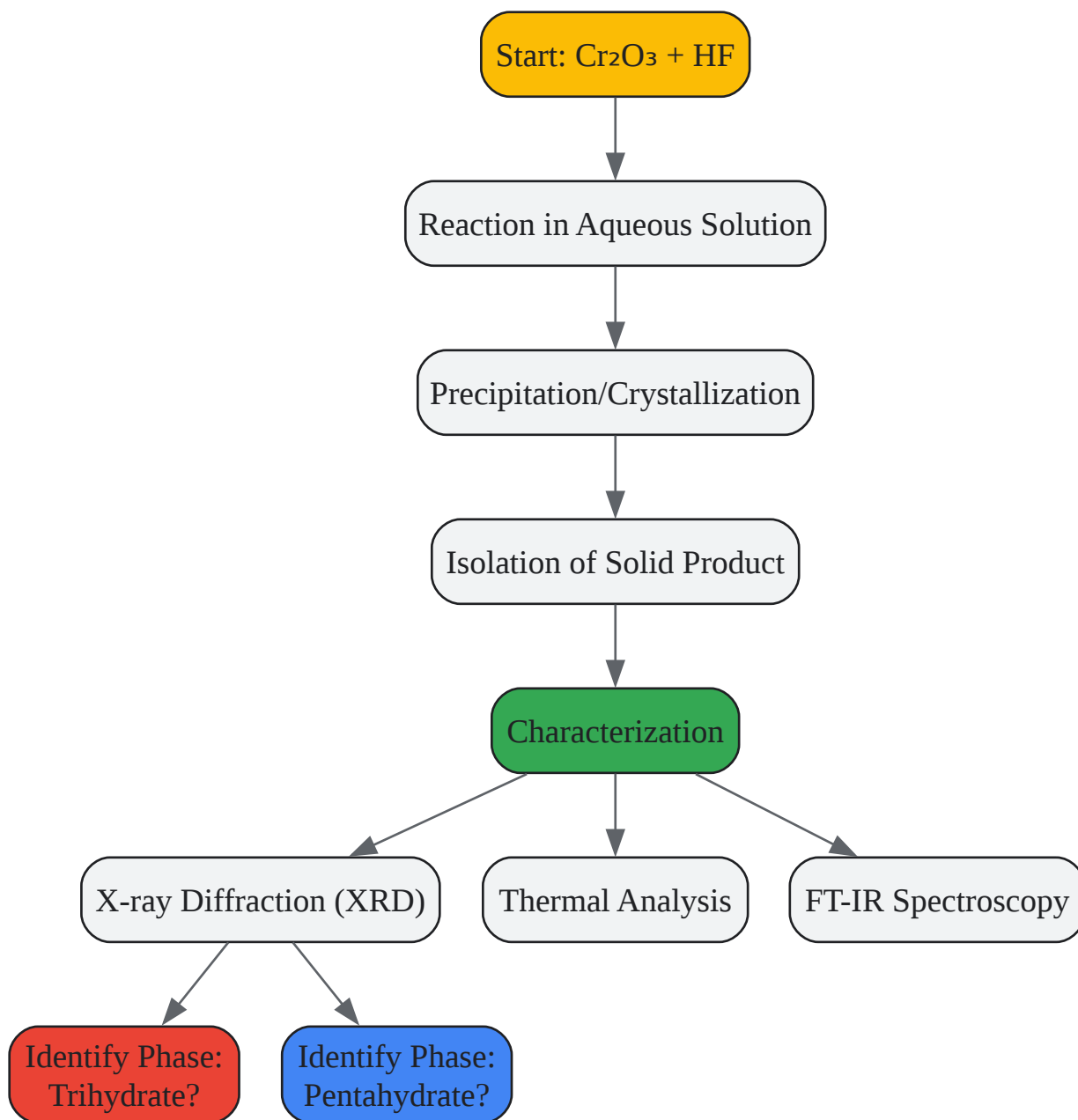
The specific hydrate form obtained (e.g., violet hexahydrate or green trihydrate) can depend on the reaction conditions and subsequent thermal treatment. The pentahydrate and trihydrate are both composed of the same $\text{Cr}[\text{F}_3(\text{H}_2\text{O})_3]$ octahedral molecules but differ in their long-range crystal packing [1]. The thermal decomposition of the nonahydrate proceeds through stages, first forming a violet hexahydrate before decomposing to the green trihydrate [1].

Key Experimental Techniques for Characterization

- **X-ray Diffraction (XRD):**
 - **Purpose:** This is the primary technique for determining the crystal structure, phase identification, and differentiating between crystalline forms (polymorphs) [4] [5].
 - **Protocol:** For powder samples, the material is typically ground into a fine powder and compressed into a pellet. The pellet is mounted on a sample holder and exposed to a monochromatic X-ray beam (e.g., Cu-K α). The diffraction pattern is collected by measuring the intensity of scattered X-rays as a function of the angle 2θ [5]. The unique diffraction patterns (peak positions and intensities) are like fingerprints for the trihydrate and pentahydrate structures [1].
- **Thermal Analysis:**

- **Purpose:** To study the thermal stability and decomposition pathway of the hydrates, identifying the temperatures at which they lose water molecules and transform into other hydrate forms or the anhydrous compound [1].

The following diagram illustrates the typical workflow for synthesizing and characterizing CrF_3 hydrates:



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Information Gaps and Limitations

A comprehensive comparative guide requires more data than is currently available from the search results.

Critical information that is **missing** includes:

- **Solubility Data:** Quantitative solubility in water at different temperatures is not provided.
- **Performance Metrics:** Data on stability, reactivity, and catalytic performance for direct comparison.
- **Detailed Experimental Protocols:** Full, step-by-step synthesis procedures for each specific hydrate.
- **Spectroscopic Data:** FT-IR or Raman spectral signatures to distinguish between the hydrates.
- **Toxicological and Safety Data:** Detailed information for risk assessment in drug development.

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To cite this document: Smolecule. [comparative analysis CrF₃ hydrate forms trihydrate pentahydrate].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1492756#comparative-analysis-crf3-hydrate-forms-trihydrate-pentahydrate>]

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